

# 2-Chloromethyl-3,4-dimethoxypyridinium chloride solubility data

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## Compound of Interest

Compound Name: 2-Chloromethyl-3,4-dimethoxypyridinium chloride

Cat. No.: B018610

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An In-depth Technical Guide to the Solubility of **2-Chloromethyl-3,4-dimethoxypyridinium chloride**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Chloromethyl-3,4-dimethoxypyridinium chloride** (CAS No. 72830-09-2), a key intermediate in the pharmaceutical and electronics industries.<sup>[1]</sup> This document synthesizes available data on its physical and chemical properties, offers qualitative solubility information in various solvents, and presents a detailed, field-proven protocol for systematic solubility determination. The guide is designed to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical methodologies required to effectively work with this compound. Safety protocols and data interpretation are also discussed to ensure safe and accurate handling.

## Introduction: The Significance of a Versatile Intermediate

**2-Chloromethyl-3,4-dimethoxypyridinium chloride** is a pyridinium salt of significant interest due to its role as a crucial building block in the synthesis of Pantoprazole, a widely used proton

pump inhibitor for treating acid-related gastrointestinal disorders.[1][2][3] Beyond its pharmaceutical applications, this compound is also utilized in the formulation of advanced photoresists for the electronics industry.[1] Understanding its solubility is paramount for optimizing reaction conditions, developing purification strategies (such as crystallization), and formulating products. As a hydrochloride salt, it is generally more stable and water-soluble than its free base form, a key consideration for its handling and application.[4]

This guide will delve into the known solubility profile of **2-Chloromethyl-3,4-dimethoxypyridinium chloride** and provide a robust framework for its experimental determination.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of a compound is essential for interpreting its solubility behavior.

Property	Value	Source
CAS Number	72830-09-2	[5]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> Cl <sub>2</sub> NO <sub>2</sub>	[5]
Molecular Weight	224.08 g/mol	[5][6]
Melting Point	150-155 °C (decomposes)	[3][6][7][8]
Appearance	White to orange to green powder/crystal	
IUPAC Name	2-(chloromethyl)-3,4-dimethoxypyridine;hydrochloride	[5]

## Qualitative Solubility Profile

Precise quantitative solubility data for **2-Chloromethyl-3,4-dimethoxypyridinium chloride** is not extensively documented in publicly available literature. However, qualitative descriptions provide a useful starting point for solvent selection.

Solvent	Solubility	Observations	Source
Water	Soluble	As a hydrochloride salt, it is expected to be water-soluble.	[4][7]
Chloroform	Slightly Soluble	Requires heating to aid dissolution.	[7]
Methanol	Very Slightly Soluble	[7]	
DMSO	Soluble (with co-solvents)	A specific protocol reports solubility at 13.33 mg/mL (59.49 mM) with sonication and heating to 60°C. A co-solvent system of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline yields a clear solution of at least 1.33 mg/mL.	[9]
Diethyl Ether	Insoluble (predicted)	Given its salt-like nature, it is unlikely to be soluble in non-polar ethers.	General chemical principles

The methoxy groups and the pyridinium ring contribute to the molecule's polarity, while the hydrochloride salt form significantly enhances its aqueous solubility.[4]

## Experimental Protocol for Solubility Determination

The following is a detailed, step-by-step methodology for the systematic determination of the solubility of **2-Chloromethyl-3,4-dimethoxypyridinium chloride**. This protocol is based on the equilibrium concentration method and incorporates principles for handling hygroscopic and potentially unstable compounds.[10][11]

## Safety and Handling Precautions

Hazard Profile: **2-Chloromethyl-3,4-dimethoxypyridinium chloride** is harmful if swallowed or in contact with skin, causes skin irritation, may cause an allergic skin reaction, and causes serious eye damage.<sup>[5][12][13]</sup> It is also toxic to aquatic life with long-lasting effects.<sup>[12][14]</sup>

Personal Protective Equipment (PPE):

- Wear appropriate chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations.<sup>[14]</sup>
- Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[14]</sup>
- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely.<sup>[14]</sup>

Handling:

- Work in a well-ventilated area, preferably a fume hood.<sup>[14]</sup>
- Avoid dust formation.<sup>[14]</sup>
- Ensure eyewash stations and safety showers are in close proximity.<sup>[14]</sup>
- Store in a cool, dry place in a tightly sealed container under an inert atmosphere.<sup>[7]</sup>

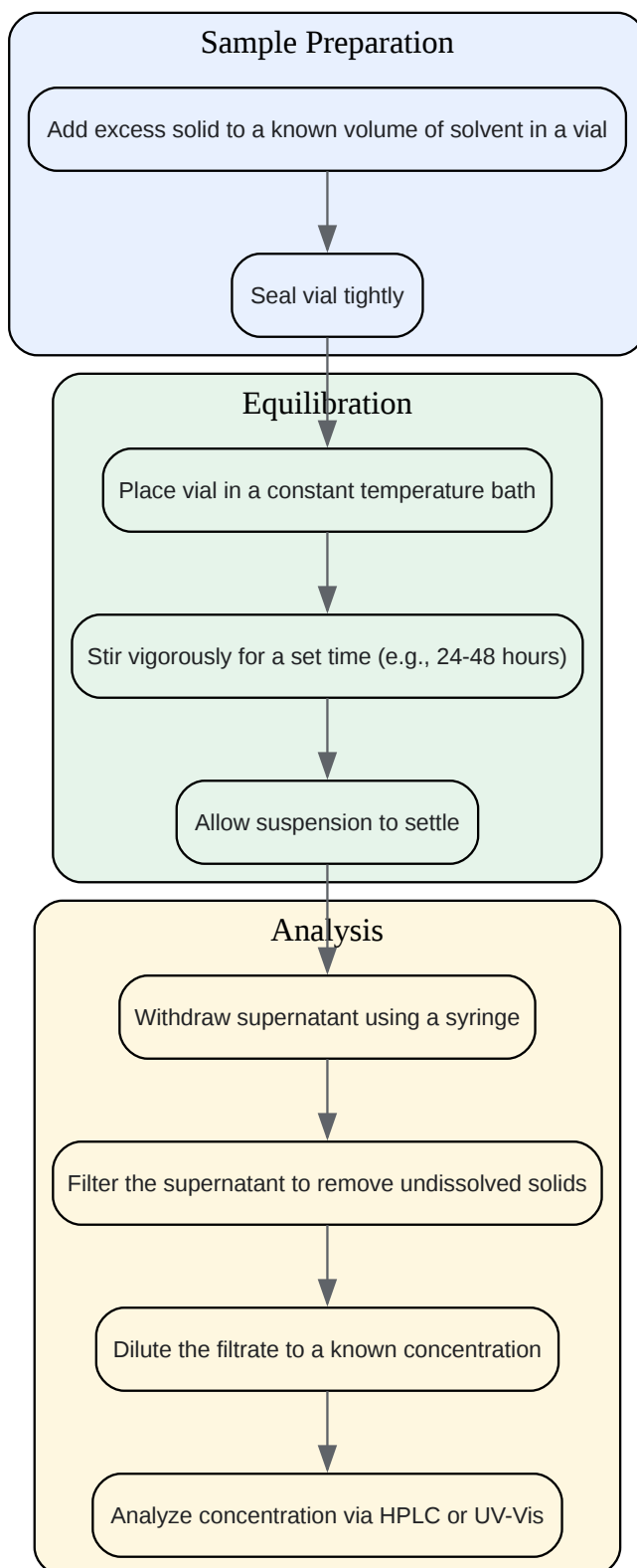
## Materials and Reagents

- **2-Chloromethyl-3,4-dimethoxypyridinium chloride** (powder/crystal form)
- Selected solvents (e.g., deionized water, methanol, ethanol, acetonitrile, chloroform, DMSO)
- Analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator

- Syringe filters (0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ , compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

## Experimental Workflow

The following diagram illustrates the workflow for determining solubility.



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Caption: Experimental workflow for solubility determination.

## Step-by-Step Procedure

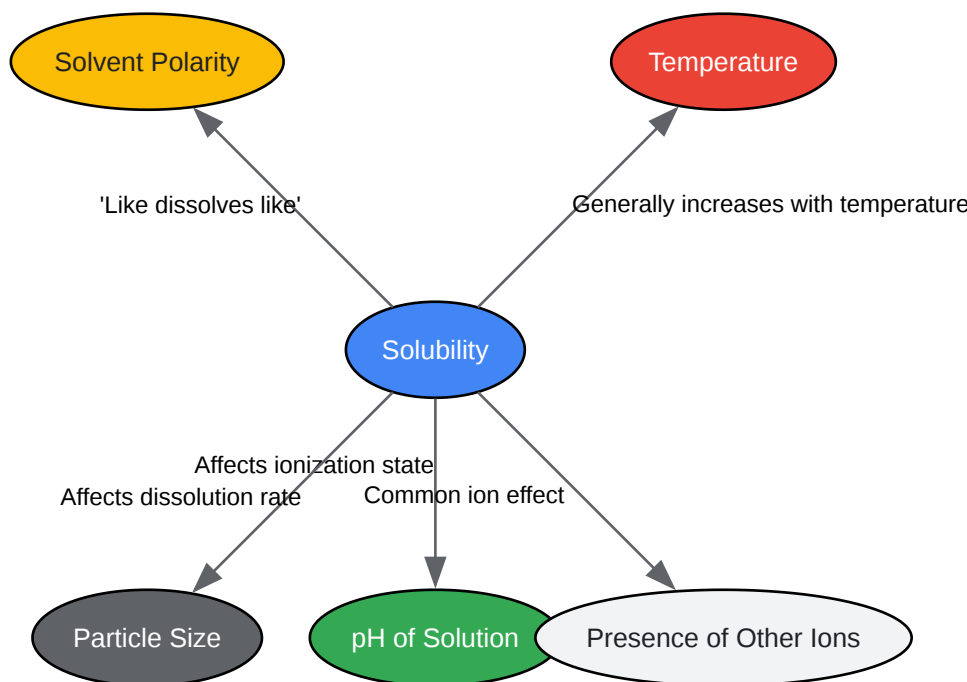
- **Preparation of Saturated Solutions:** a. To a series of vials, add a precisely measured volume of the chosen solvent (e.g., 5 mL). b. Add an excess amount of **2-Chloromethyl-3,4-dimethoxypyridinium chloride** to each vial. The solid should be present in excess to ensure a saturated solution at equilibrium. c. Tightly seal the vials to prevent solvent evaporation.
- **Equilibration:** a. Place the vials in a constant temperature bath set to the desired temperature (e.g., 25 °C). b. Stir the suspensions vigorously using a magnetic stirrer for a predetermined period (24 to 48 hours is typically sufficient to reach equilibrium).<sup>[11]</sup> c. After the equilibration period, turn off the stirrer and allow the excess solid to settle for at least 2 hours.
- **Sample Analysis:** a. Carefully withdraw a known volume of the clear supernatant using a syringe. b. Immediately filter the solution through a syringe filter into a clean vial to remove any remaining solid particles. c. Precisely dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC or UV-Vis). d. Analyze the concentration of the diluted solution. A pre-established calibration curve is necessary for accurate quantification.
- **Calculation of Solubility:** a. Calculate the concentration of the saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor. b. Express the solubility in appropriate units, such as mg/mL or g/100 mL.

## Self-Validating System and Trustworthiness

- **Equilibrium Confirmation:** To ensure that equilibrium has been reached, samples can be taken at different time points (e.g., 24, 48, and 72 hours). The solubility value should remain constant once equilibrium is achieved.<sup>[11]</sup>
- **Method Validation:** The analytical method (HPLC or UV-Vis) must be validated for linearity, accuracy, and precision using standard solutions of the compound.
- **Temperature Control:** Maintaining a constant temperature is critical as solubility is highly temperature-dependent. The temperature of the bath should be monitored and recorded.

## Factors Influencing Solubility

The solubility of **2-Chloromethyl-3,4-dimethoxypyridinium chloride** is governed by the interplay of several factors, as depicted in the following relationship diagram.



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Caption: Factors influencing the solubility of the compound.

- **Solvent Polarity:** As a polar, ionic compound, it will exhibit higher solubility in polar solvents like water and lower solubility in non-polar solvents, following the "like dissolves like" principle.<sup>[15]</sup>
- **Temperature:** For most solids, solubility increases with temperature. This relationship should be determined experimentally for process optimization, especially for crystallization procedures.
- **pH:** The pH of the aqueous solution can influence the stability of the compound, although as a strong acid salt, its solubility is less likely to be affected by pH changes compared to its free base.
- **Common Ion Effect:** The presence of other chloride ions in the solution could potentially decrease its solubility.



## Conclusion

While quantitative solubility data for **2-Chloromethyl-3,4-dimethoxypyridinium chloride** remains sparse in readily accessible literature, this guide provides a comprehensive framework for its qualitative understanding and systematic experimental determination. By adhering to the detailed protocols and safety precautions outlined, researchers can confidently and accurately characterize the solubility profile of this important chemical intermediate, enabling more efficient process development, purification, and formulation in both pharmaceutical and industrial applications.

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